

Diamfenetide: A Technical Guide to its Chemical Properties and Solubility

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Compound of Interest

Compound Name: *Diamfenetide*

Cat. No.: *B1670389*

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Introduction

Diamfenetide is an anthelmintic compound primarily used in veterinary medicine to treat and control fascioliasis, a parasitic disease caused by liver flukes of the *Fasciola* genus, particularly in sheep and cattle.[1][2] It is effective against immature stages of the parasite.[2]

Understanding the physicochemical properties of **diamfenetide** is crucial for its formulation, delivery, and mechanism of action studies. This technical guide provides a comprehensive overview of the chemical properties and solubility of **diamfenetide**, supported by experimental data and methodologies.

Chemical Properties

Diamfenetide is a white or light yellow crystalline powder.[3] Its fundamental chemical and physical properties are summarized in the table below.

Property	Value	Source
IUPAC Name	N-[4-[2-[2-(4-acetamidophenoxy)ethoxy]ethoxy]phenyl]acetamide	[4] [5]
CAS Number	36141-82-9	[3] [4] [5] [6]
Chemical Formula	C ₂₀ H ₂₄ N ₂ O ₅	[3] [4] [5]
Molecular Weight	372.4 g/mol	[4] [6]
Melting Point	142 °C	[3]
Boiling Point	661.8 °C at 760 mmHg	[7]
pKa	Data not available in cited literature.	
LogP (XLogP3-AA)	1.8	[4]

Solubility Profile

The solubility of a compound is a critical determinant of its absorption and bioavailability.

Diamfenetide is characterized by poor aqueous solubility.

Solvent	Solubility	Source
Water	Insoluble	[3]
Ethanol	Slightly soluble	[3]
Dimethyl Sulfoxide (DMSO)	8.33 mg/mL (22.37 mM) Needs ultrasonic assistance	[8]
Methanol	Data not available in cited literature.	
Acetone	Data not available in cited literature.	

Experimental Protocols

Detailed experimental protocols for the determination of the specific chemical properties and solubility of **diamfenetide** are not extensively published. However, standard methodologies are employed for such characterizations.

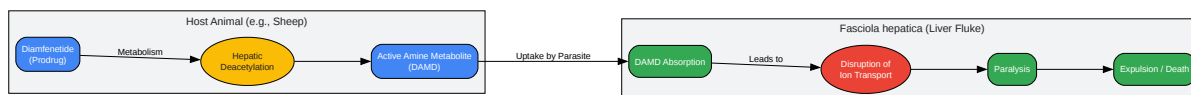
Solubility Determination (Shake-Flask Method)

The shake-flask method is a widely recognized and reliable technique for determining the thermodynamic solubility of a compound, particularly for those with low solubility.

- **Preparation:** An excess amount of the solid compound (**diamfenetide**) is added to a known volume of the solvent of interest (e.g., water, ethanol, DMSO) in a sealed flask.
- **Equilibration:** The flask is agitated (e.g., in a shaker bath) at a constant, controlled temperature for a prolonged period (typically 24-72 hours) to ensure that equilibrium between the dissolved and undissolved solute is reached.
- **Phase Separation:** After equilibration, the suspension is allowed to stand, or it is centrifuged/filtered to separate the saturated solution from the excess solid. Care must be taken to maintain the temperature and avoid precipitation during this step.
- **Analysis:** The concentration of the solute in the clear, saturated solution is determined using a suitable analytical technique, such as High-Performance Liquid Chromatography (HPLC) or UV-Vis Spectroscopy.
- **Replication:** The experiment is repeated to ensure the reproducibility of the results.

Mechanism of Action: A Prodrug Approach

Diamfenetide is a prodrug that requires metabolic activation within the host animal to exert its anthelmintic effect. The parent compound is deacetylated by the host's liver to form its active amine metabolite. This active metabolite is then absorbed by the parasite, where it disrupts physiological processes, leading to paralysis and death.



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Caption: Logical workflow of **Diamfenetide**'s mechanism of action.

The active amine metabolite of **diamfenetide** is believed to interfere with the parasite's membrane integrity and ion transport systems. While it does not appear to directly inhibit Na⁺/K⁺-ATPase, its effects are similar to those of sodium ionophores, suggesting a disruption of sodium ion gradients. This ultimately leads to a flaccid paralysis of the fluke, preventing it from maintaining its position in the host, and leading to its eventual expulsion and death.

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